

mass spectrometry fragmentation patterns of 2-Nitroethane-1-thiol

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Compound of Interest

Compound Name: 2-Nitroethane-1-thiol

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation Patterns of **2-Nitroethane-1-thiol**: A Comparative Analysis

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In the landscape of modern analytical chemistry, mass spectrometry stands as a cornerstone for molecular identification and structural elucidation. Its ability to unravel the intricate architecture of molecules by analyzing their fragmentation patterns under controlled conditions provides invaluable insights for researchers across various scientific disciplines, including drug development and materials science. This guide offers a comprehensive exploration of the predicted mass spectrometry fragmentation patterns of **2-Nitroethane-1-thiol**, a bifunctional molecule of interest. Due to the limited availability of direct experimental data for this specific compound, this guide will leverage established principles of mass spectrometry and comparative data from analogous molecules, namely nitroethane and ethanethiol, to provide a robust theoretical framework for its analysis.

Foundational Principles of Mass Spectrometry

Fragmentation

Mass spectrometry operates on the principle of generating ions from a sample and then separating them based on their mass-to-charge ratio (m/z).^[1] During the ionization process, particularly with energetic methods like Electron Ionization (EI), the resulting molecular ion is often energetically unstable and undergoes fragmentation.^[2] The pathways of this fragmentation are not random; they are governed by the chemical structure of the molecule, the stability of the resulting fragment ions, and established chemical principles such as Stevenson's Rule, which dictates that the positive charge will be retained by the fragment with the lower ionization energy.

The fragmentation of a molecular ion typically involves the cleavage of the weakest bonds and the formation of the most stable carbocations or radical cations.^{[3][4]} The presence of heteroatoms like oxygen, nitrogen, and sulfur significantly influences the fragmentation pathways due to their lone pair electrons, which can stabilize adjacent positive charges.^[5]

Predicted Fragmentation Pattern of 2-Nitroethane-1-thiol

2-Nitroethane-1-thiol ($C_2H_5NO_2S$) has a molecular weight of 107.13 g/mol.^[6] Its structure contains two key functional groups that will dictate its fragmentation: a nitro group ($-NO_2$) and a thiol group ($-SH$).

Molecular Ion Peak (M^+): The molecular ion peak is expected at an m/z of 107. The intensity of this peak may be weak due to the presence of two functional groups that can readily initiate fragmentation.

The predicted fragmentation of **2-Nitroethane-1-thiol** is expected to follow pathways characteristic of both nitroalkanes and thiols.

Fragmentation Pathways Initiated by the Nitro Group:

Aliphatic nitro compounds are known to undergo characteristic cleavages of the C-N bond and rearrangements.^[7]

- **Loss of NO₂:** A primary fragmentation pathway for nitroalkanes is the cleavage of the C-N bond, leading to the loss of a neutral nitrogen dioxide molecule (NO₂, 46 Da). This would result in a fragment ion at m/z 61, corresponding to the [CH₂CH₂SH]⁺ cation.
- **Loss of NO:** Another common fragmentation involves the loss of a nitric oxide radical (NO, 30 Da), often accompanied by a rearrangement. This would lead to a fragment ion at m/z 77.
- **Formation of [NO₂]⁺:** A peak at m/z 46 corresponding to the nitronium ion [NO₂]⁺ is also possible.

Fragmentation Pathways Initiated by the Thiol Group:

The fragmentation of thiols is similar to that of alcohols, with α-cleavage being a dominant pathway.^[8]

- **α-Cleavage:** Cleavage of the C-C bond alpha to the sulfur atom is a highly probable fragmentation. This would involve the loss of the nitro group and a methylene group, but the charge would likely remain with the sulfur-containing fragment. A more likely α-cleavage would be the loss of a hydrogen atom from the carbon bearing the thiol group, leading to an M-1 peak at m/z 106. However, the most significant α-cleavage would be the cleavage of the C-S bond, leading to the formation of an [SH]⁺ ion at m/z 33 or, more likely, the loss of the SH radical to form a [C₂H₄NO₂]⁺ ion at m/z 90.
- **Loss of H₂S:** Thiols can also undergo fragmentation through the elimination of a hydrogen sulfide molecule (H₂S, 34 Da). This would result in a fragment ion at m/z 73.

The interplay between these two functional groups makes the prediction of the most abundant fragment (the base peak) challenging without experimental data. However, the loss of the nitro group (NO₂) is often a very favorable pathway for nitroalkanes, suggesting that the fragment at m/z 61 could be a significant peak.

Comparative Analysis: 2-Nitroethane-1-thiol vs. Analogs

To better understand the predicted fragmentation pattern, it is instructive to compare it with the known fragmentation patterns of simpler, related molecules: nitroethane and ethanethiol.

m/z	Predicted Fragment Ion (2-Nitroethane- 1-thiol)	Corresponding Fragment (Nitroethane)	Corresponding Fragment (Ethanethiol)	Origin of Fragment
107	$[\text{CH}_2(\text{NO}_2)\text{CH}_2\text{S} \text{H}]^+$	-	-	Molecular Ion
90	$[\text{C}_2\text{H}_4\text{NO}_2]^+$	-	-	Loss of $\bullet\text{SH}$
77	$[\text{C}_2\text{H}_5\text{OS}]^+$ (rearranged)	-	-	Loss of $\bullet\text{NO}$
73	$[\text{C}_2\text{H}_3\text{NO}]^+$	-	-	Loss of H_2S
61	$[\text{CH}_2\text{CH}_2\text{SH}]^+$	-	$[\text{CH}_3\text{CH}_2\text{SH}]^+$ (m/z 62)	Loss of $\bullet\text{NO}_2$
46	$[\text{NO}_2]^+$	$[\text{NO}_2]^+$	-	Nitro Group
47	$[\text{CH}_2\text{SH}]^+$	-	$[\text{CH}_2\text{SH}]^+$	α -cleavage in Thiol
33	$[\text{SH}]^+$	-	$[\text{SH}]^+$	C-S bond cleavage
29	$[\text{C}_2\text{H}_5]^+$	$[\text{C}_2\text{H}_5]^+$	$[\text{C}_2\text{H}_5]^+$	Ethyl Cation

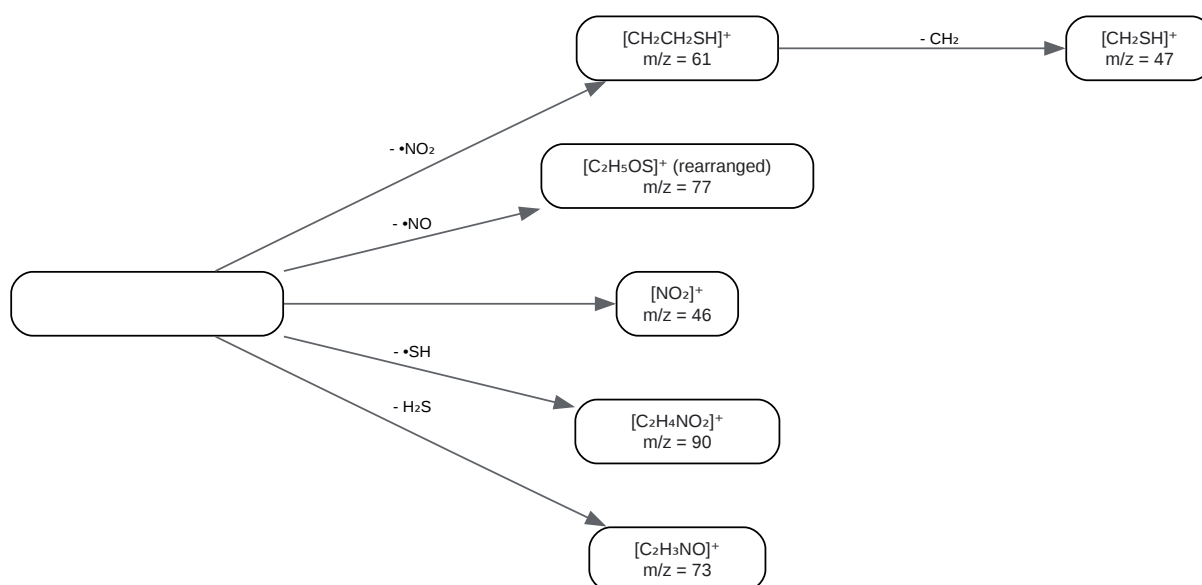
Nitroethane ($\text{C}_2\text{H}_5\text{NO}_2$, MW = 75.07 g/mol): The mass spectrum of nitroethane is characterized by a molecular ion peak at m/z 75.^[9] Prominent fragments arise from the loss of the nitro group (NO_2) to give an ethyl cation at m/z 29, and the formation of the $[\text{NO}_2]^+$ ion at m/z 46.

Ethanethiol ($\text{C}_2\text{H}_5\text{SH}$, MW = 62.13 g/mol): The mass spectrum of ethanethiol shows a molecular ion peak at m/z 62. The base peak is often due to α -cleavage, resulting in the loss of a methyl radical to form $[\text{CH}_2\text{SH}]^+$ at m/z 47. Another significant peak is observed at m/z 29 corresponding to the ethyl cation, $[\text{C}_2\text{H}_5]^+$.

The presence of both functional groups in **2-Nitroethane-1-thiol** is expected to lead to a more complex spectrum with fragments characteristic of both parent structures.

Visualizing the Fragmentation Pathways

The predicted fragmentation pathways for **2-Nitroethane-1-thiol** can be visualized using the following diagrams:



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Caption: Predicted Fragmentation Pathways of **2-Nitroethane-1-thiol**.

Experimental Protocol for Mass Spectrometry Analysis

The following is a detailed, step-by-step methodology for acquiring a mass spectrum of **2-Nitroethane-1-thiol**.

Objective: To obtain a high-resolution mass spectrum of **2-Nitroethane-1-thiol** using Electron Ionization (EI) and Electrospray Ionization (ESI) to characterize its fragmentation patterns.

Materials:

- **2-Nitroethane-1-thiol** sample
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)
- Mass spectrometer (e.g., a quadrupole time-of-flight (Q-TOF) instrument capable of both EI and ESI)

Methodology:

- Sample Preparation:
 - For EI-MS: Prepare a dilute solution of **2-Nitroethane-1-thiol** in a volatile solvent like methanol (e.g., 1 mg/mL).
 - For ESI-MS: Prepare a more dilute solution (e.g., 10 $\mu\text{g/mL}$) in a 50:50 mixture of acetonitrile and water. A small amount of formic acid (0.1%) can be added to promote protonation.
- Instrument Setup (EI-MS):
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV (standard for library matching)
 - Ion Source Temperature: 200-250 $^{\circ}\text{C}$ (to ensure sample volatilization)
 - Mass Range: m/z 10 - 200
 - Scan Rate: 1 scan/second
 - Introduction Method: Direct insertion probe or GC inlet if the compound is sufficiently volatile and thermally stable.

- Instrument Setup (ESI-MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive ion mode
 - Capillary Voltage: 3.5 - 4.5 kV
 - Nebulizing Gas (N₂): Flow rate adjusted to ensure a stable spray
 - Drying Gas (N₂): Temperature and flow rate optimized to desolvate the ions (e.g., 300 °C, 8 L/min)
 - Mass Range: m/z 50 - 300
 - Introduction Method: Direct infusion via a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Data Acquisition:
 - Acquire a background spectrum with the solvent blank.
 - Introduce the sample and acquire data for several minutes to ensure a good signal-to-noise ratio.
 - For tandem mass spectrometry (MS/MS), select the molecular ion (m/z 107 for EI, or the protonated molecule [M+H]⁺ at m/z 108 for ESI) as the precursor ion and subject it to collision-induced dissociation (CID) to confirm fragmentation pathways.
- Data Analysis:
 - Subtract the background spectrum from the sample spectrum.
 - Identify the molecular ion peak and major fragment ions.
 - Propose structures for the observed fragments and correlate them with the predicted fragmentation pathways.
 - If using high-resolution mass spectrometry, determine the elemental composition of the ions to confirm their identities.

Conclusion

While a definitive experimental mass spectrum for **2-Nitroethane-1-thiol** is not readily available in the public domain, a thorough understanding of the fragmentation behavior of its constituent functional groups allows for a robust prediction of its mass spectrum. The fragmentation is expected to be a composite of the characteristic pathways for nitroalkanes and thiols, leading to a rich and informative spectrum. The comparative analysis with nitroethane and ethanethiol provides a solid foundation for interpreting the fragmentation patterns of this and other bifunctional molecules. The provided experimental protocol offers a clear workflow for researchers to obtain and analyze the mass spectrum of **2-Nitroethane-1-thiol**, contributing to a deeper understanding of its chemical properties.

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